

(24S)-MC 976: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: (24R)-MC 976

Cat. No.: B10800398

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for (24S)-MC 976, a Vitamin D3 derivative. Due to the limited availability of specific stability data for (24S)-MC 976, this guide leverages established knowledge of the stability characteristics of the parent compound, cholecalciferol (Vitamin D3), to provide a robust framework for its handling and storage. The information presented herein is intended to support researchers and drug development professionals in maintaining the integrity and potency of this compound for investigational use.

Summary of Storage Conditions and Stability

Proper storage is critical to prevent the degradation of (24S)-MC 976. The following table summarizes the recommended storage conditions based on supplier data and general knowledge of Vitamin D3 analog stability.

Form	Storage Temperature	Duration	Recommendations
Lyophilized Powder	-20°C	Up to 36 months	Store desiccated. Protect from light.
In Solution	-20°C	Up to 1 month	Aliquot to avoid multiple freeze-thaw cycles. Use a suitable solvent such as ethanol or DMSO. Protect from light.

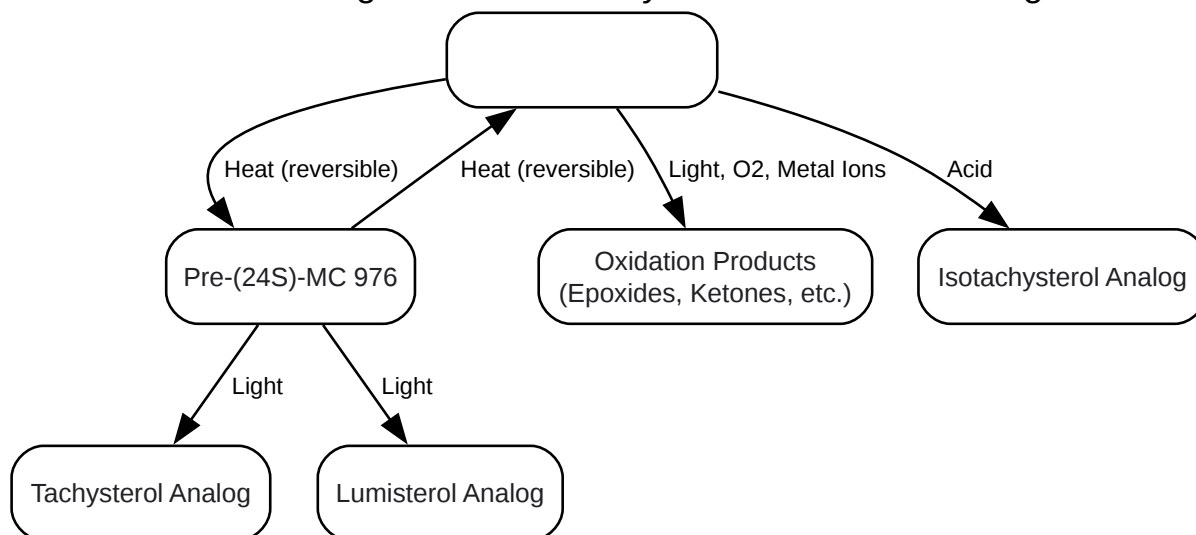
Potential Degradation Pathways

As a Vitamin D3 derivative, (24S)-MC 976 is susceptible to degradation through several pathways, primarily driven by exposure to heat, light, and acidic conditions. Understanding these pathways is crucial for designing appropriate stability studies and handling procedures.

- **Isomerization:** Heat and light can induce the isomerization of the triene system in Vitamin D analogs. For Vitamin D3, this includes the reversible conversion to pre-vitamin D3 and subsequent irreversible isomerization to tachysterol and lumisterol.
- **Oxidation:** The conjugated double bonds are susceptible to oxidation, particularly in the presence of oxygen, metal ions, and light. This can lead to the formation of various epoxides, ketones, and other oxidation byproducts, resulting in a loss of potency.
- **Hydrolysis:** Under acidic conditions, Vitamin D3 can undergo isomerization to isotachysterol. While the specific impact of pH on (24S)-MC 976 is not published, it is prudent to avoid strongly acidic environments.
- **Photodegradation:** Exposure to UV light can accelerate both isomerization and oxidation, leading to a complex mixture of degradation products.

The potential degradation pathways for a Vitamin D3 analog are illustrated in the diagram below.

Potential Degradation Pathways for Vitamin D3 Analogs



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A diagram illustrating the potential degradation pathways for Vitamin D3 analogs like (24S)-MC 976.

Experimental Protocols for Stability Assessment

A stability-indicating analytical method is essential for accurately quantifying the parent compound and detecting any degradation products. High-Performance Liquid Chromatography (HPLC) with UV detection is the most common and effective technique for this purpose.

Proposed Stability-Indicating HPLC Method

The following HPLC method is adapted from established methods for Vitamin D3 and its analogs and should be validated for (24S)-MC 976.

Parameter	Specification
Column	C18 reverse-phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient	80% B to 100% B over 15 minutes, hold at 100% B for 5 minutes, return to 80% B over 1 minute, and re-equilibrate for 4 minutes.
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	265 nm
Injection Volume	20 µL
Sample Preparation	Dissolve the sample in ethanol or a suitable organic solvent to a known concentration (e.g., 0.1 mg/mL). Protect from light during preparation.

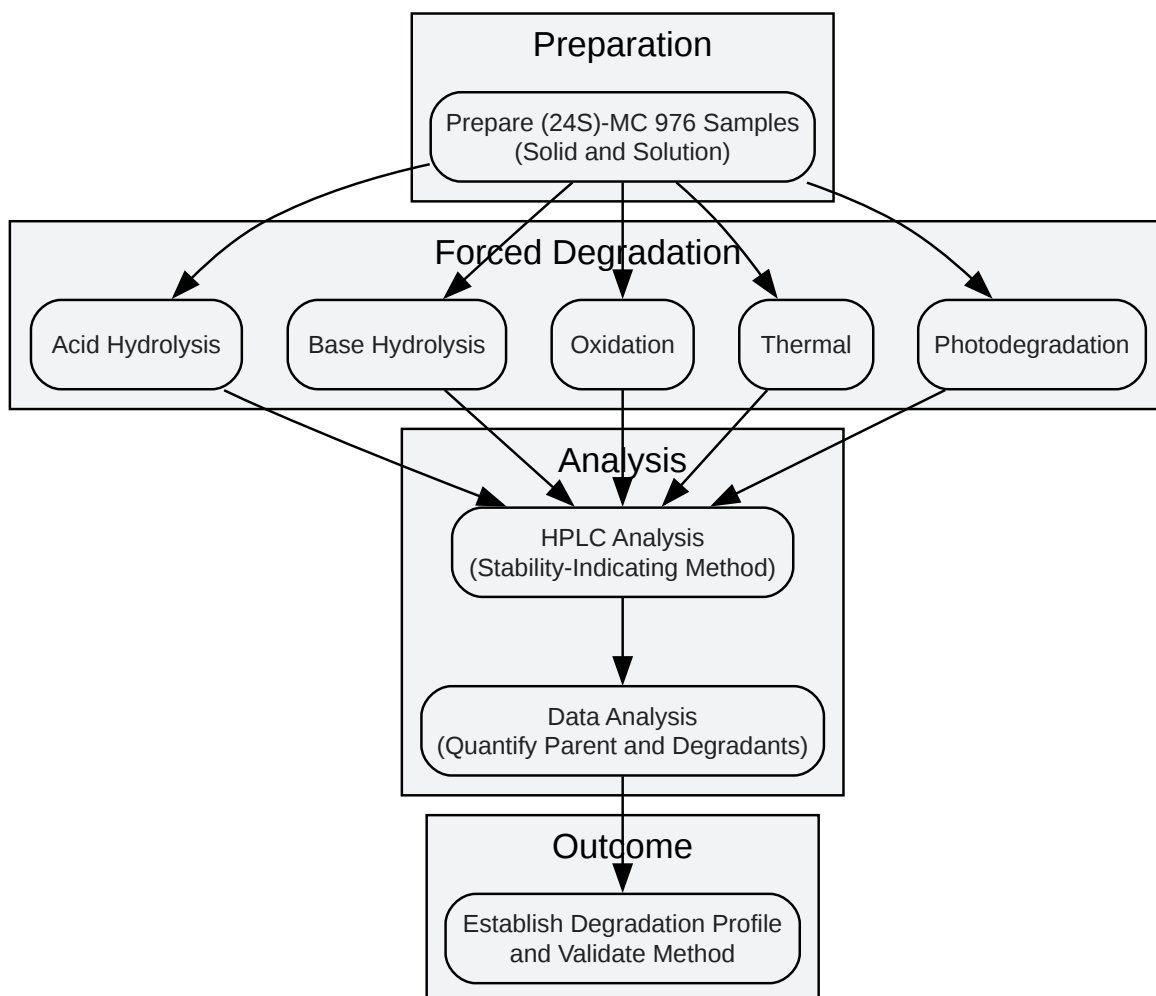
Forced Degradation Study Protocol

To establish the stability-indicating nature of the HPLC method and to understand the degradation profile of (24S)-MC 976, a forced degradation study should be performed. The following conditions are recommended:

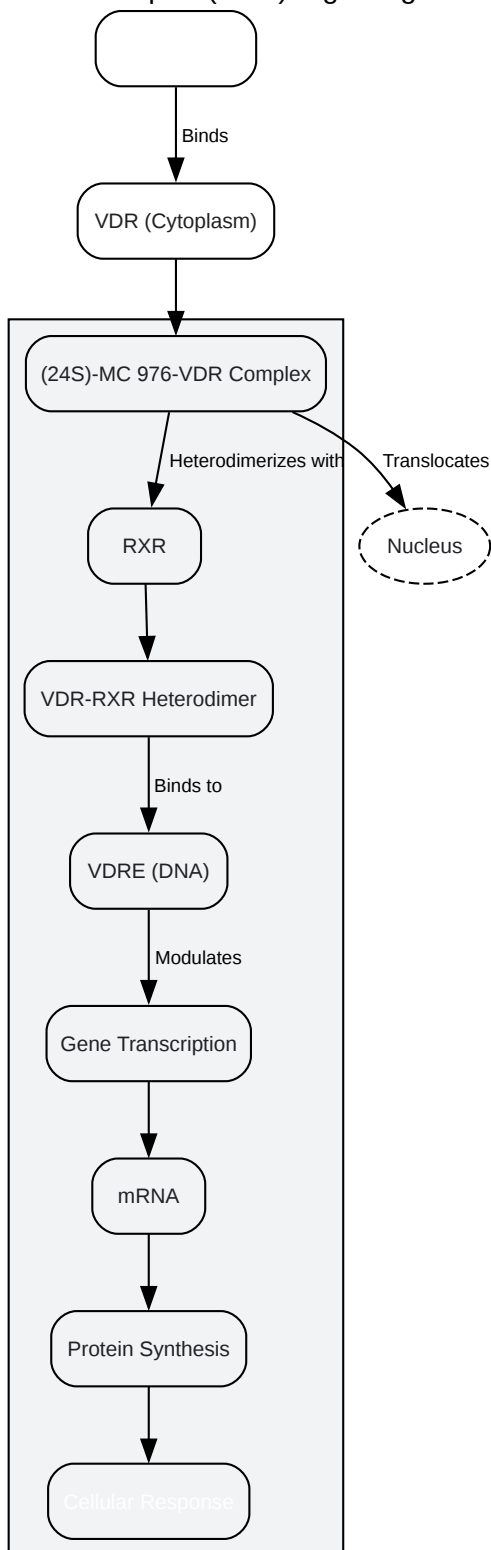
Stress Condition	Protocol
Acid Hydrolysis	Incubate a 0.1 mg/mL solution of (24S)-MC 976 in 0.1 M HCl at 60°C for 24 hours. Neutralize with 0.1 M NaOH before injection.
Base Hydrolysis	Incubate a 0.1 mg/mL solution of (24S)-MC 976 in 0.1 M NaOH at 60°C for 24 hours. Neutralize with 0.1 M HCl before injection.
Oxidative Degradation	Treat a 0.1 mg/mL solution of (24S)-MC 976 with 3% H ₂ O ₂ at room temperature for 24 hours.
Thermal Degradation	Expose the solid powder of (24S)-MC 976 to 80°C for 48 hours. Also, reflux a 0.1 mg/mL solution in a neutral solvent (e.g., ethanol) at 80°C for 24 hours.
Photodegradation	Expose a 0.1 mg/mL solution of (24S)-MC 976 to a calibrated light source (e.g., ICH option 2: near UV at 200 W h/m ²) for a specified duration.

The workflow for a typical stability study is depicted in the diagram below.

Workflow for a Stability Study



Vitamin D Receptor (VDR) Signaling Pathway

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